

Molecular weight and formula of 3-acetyl-1H-pyrazole-5-carboxylic acid

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Compound of Interest

Compound Name: 3-acetyl-1H-pyrazole-5-carboxylic acid

Cat. No.: B3021537

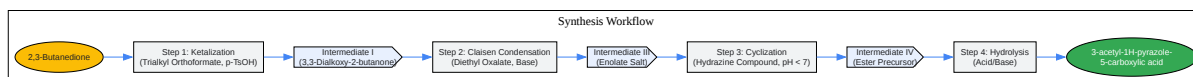
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Core Molecular Profile

3-acetyl-1H-pyrazole-5-carboxylic acid is a bifunctional heterocyclic compound featuring a pyrazole core. The pyrazole ring is a five-membered aromatic heterocycle containing two adjacent nitrogen atoms, a scaffold that is a well-established pharmacophore present in numerous approved drugs[1][2][3]. The strategic placement of both an acetyl (a ketone) and a carboxylic acid group makes this molecule a highly versatile intermediate for further chemical elaboration[4].

Chemical Structure and Isomerism

The structure of **3-acetyl-1H-pyrazole-5-carboxylic acid** incorporates key functional groups that dictate its reactivity. Due to the nature of the pyrazole ring, it can exist in tautomeric forms. While often depicted as the 1H-pyrazole, the proton on the nitrogen can migrate. This property is crucial in its reactivity and biological interactions[3].



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